

Navigating the Safe Disposal of AC-7954: A Procedural Guide

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Compound of Interest

Compound Name: AC-7954

Cat. No.: B15569478

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For researchers and scientists engaged in drug development, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental compliance. This guide provides a comprehensive overview of the recommended disposal procedures for **AC-7954**, a non-peptide urotensin-II (UT) receptor agonist. In the absence of a specific Safety Data Sheet (SDS) with explicit disposal instructions for **AC-7954**, this document outlines a standardized approach based on general best practices for the disposal of research-grade chemical compounds.

Important Disclaimer: The following procedures are based on general laboratory safety protocols for chemical waste. A specific Safety Data Sheet (SDS) for **AC-7954** detailing disposal instructions was not found. Therefore, users must consult their institution's Environmental Health and Safety (EHS) department and adhere to all local, state, and federal regulations regarding chemical waste disposal.

Chemical and Physical Properties of (±)-AC 7954 hydrochloride

A clear understanding of the chemical and physical properties of a substance is the first step in determining the appropriate handling and disposal methods. The table below summarizes the

available data for (±)-AC 7954 hydrochloride.

Property	Value
Chemical Name	(±)-3-(4-Chlorophenyl)-3-[2-(dimethylamino)ethyl]-3,4-dihydro-1H-2-benzopyran-1-one hydrochloride
Molecular Formula	C ₁₉ H ₂₀ ClNO ₂ ·HCl
Molecular Weight	366.28 g/mol
CAS Number	477313-09-0
Purity	≥98% (HPLC)
Solubility	Soluble to 75 mM in water and to 75 mM in DMSO
Storage	Store at +4°C

Source: Tocris Bioscience, R&D Systems

General Disposal Protocol for Research Chemicals like AC-7954

The following is a generalized, step-by-step protocol for the disposal of laboratory chemicals such as **AC-7954**. This procedure should be adapted to comply with your institution's specific guidelines.

1. Personal Protective Equipment (PPE):

- Always wear appropriate PPE when handling chemical waste. This includes, but is not limited to:
 - Nitrile gloves
 - Safety glasses or goggles
 - A lab coat

2. Waste Segregation:

- Do not mix **AC-7954** waste with other chemical waste streams unless explicitly permitted by your institution's EHS guidelines.
- Solid waste (e.g., contaminated gloves, weigh boats, paper towels) should be placed in a designated, sealed, and clearly labeled solid chemical waste container.
- Liquid waste (e.g., unused solutions of **AC-7954**) should be collected in a dedicated, leak-proof, and clearly labeled liquid chemical waste container. The container must be compatible with the solvents used.

3. Labeling:

- All waste containers must be accurately labeled with the full chemical name ("(±)-AC 7954 hydrochloride"), the approximate amount of the chemical, and the date.
- Include any solvents present in liquid waste containers.

4. Storage of Waste:

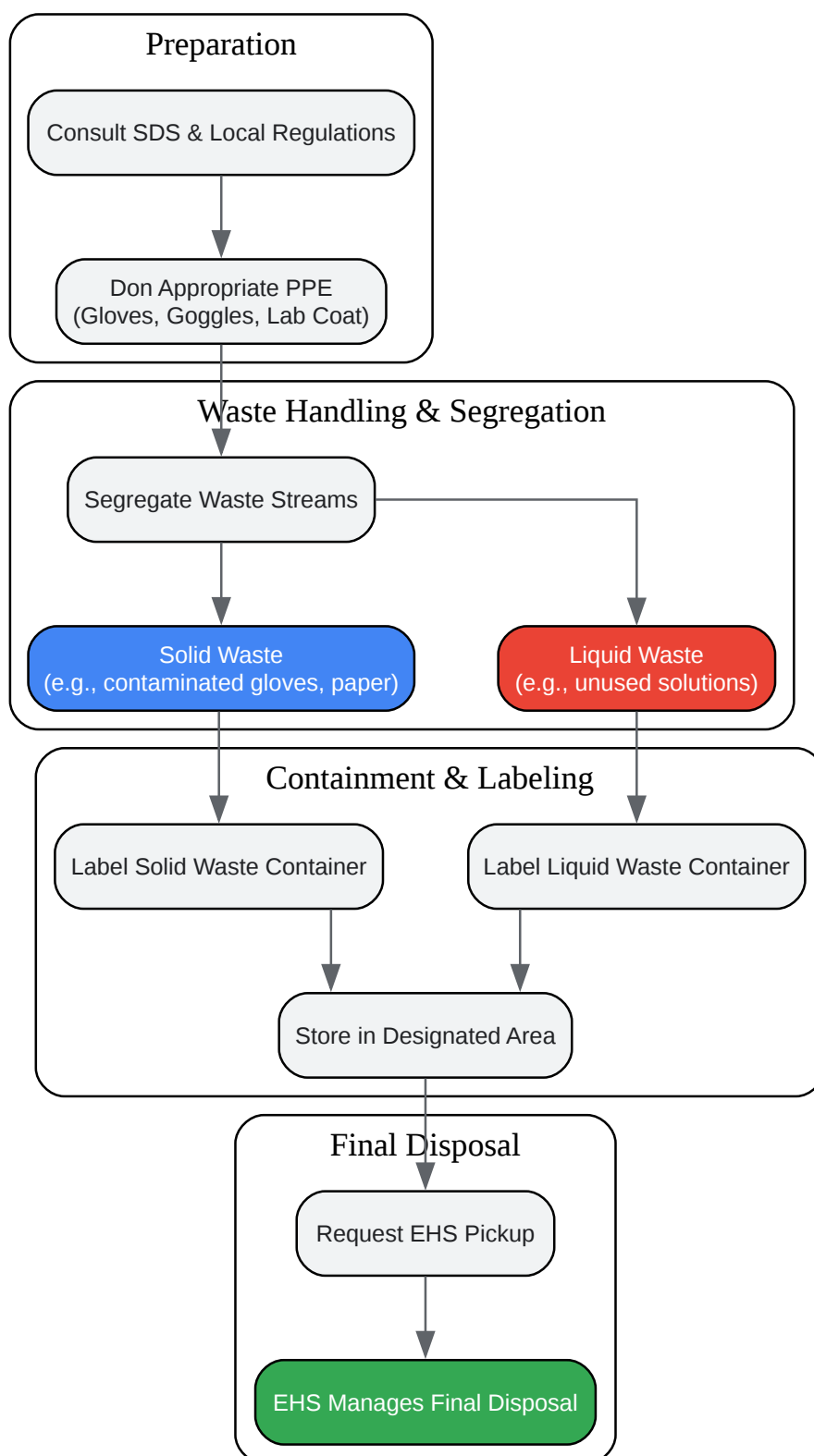
- Store waste containers in a designated, secure, and well-ventilated satellite accumulation area.
- Ensure containers are tightly sealed to prevent leaks or spills.

5. Disposal Request:

- Once the waste container is full or ready for disposal, follow your institution's procedures to request a pickup from the EHS department.
- Do not dispose of chemical waste down the drain or in regular trash.

Visualizing the Disposal Workflow

To further clarify the procedural steps for the safe disposal of a research chemical like **AC-7954**, the following diagram illustrates the logical workflow from handling to final disposal.



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Caption: Logical workflow for the proper disposal of research chemicals.

By adhering to these general guidelines and, most importantly, your institution's specific protocols, you can ensure the safe and compliant disposal of **AC-7954** and other laboratory chemicals, fostering a secure research environment.

- To cite this document: BenchChem. [Navigating the Safe Disposal of AC-7954: A Procedural Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15569478/docs#navigating-the-safe-disposal-of-ac-7954-a-procedural-guide\]](https://www.benchchem.com/product/b15569478/docs#navigating-the-safe-disposal-of-ac-7954-a-procedural-guide)

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